

# An In-depth Technical Guide to Ethyl-N-(4-chlorophenyl)formimidate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ethyl-N-(4-chlorophenyl)formimidate

Cat. No.: B8538543

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Ethyl-N-(4-chlorophenyl)formimidate** is a chemical for which a specific CAS number is not readily available in common chemical databases. This suggests that it is not a widely studied or commercially available compound. The following technical guide has been compiled based on the known chemistry, synthesis, and biological activities of closely related N-aryl formimidates and formamidines. The experimental protocols and data presented are based on analogous compounds and should be adapted and verified experimentally.

## Chemical Identity and Properties

**Ethyl-N-(4-chlorophenyl)formimidate** is an organic compound belonging to the class of formimidates. It is the ethyl ester of N-(4-chlorophenyl)formimidic acid.

Structure:

Table 1: Physicochemical Properties of **Ethyl-N-(4-chlorophenyl)formimidate** (Estimated)

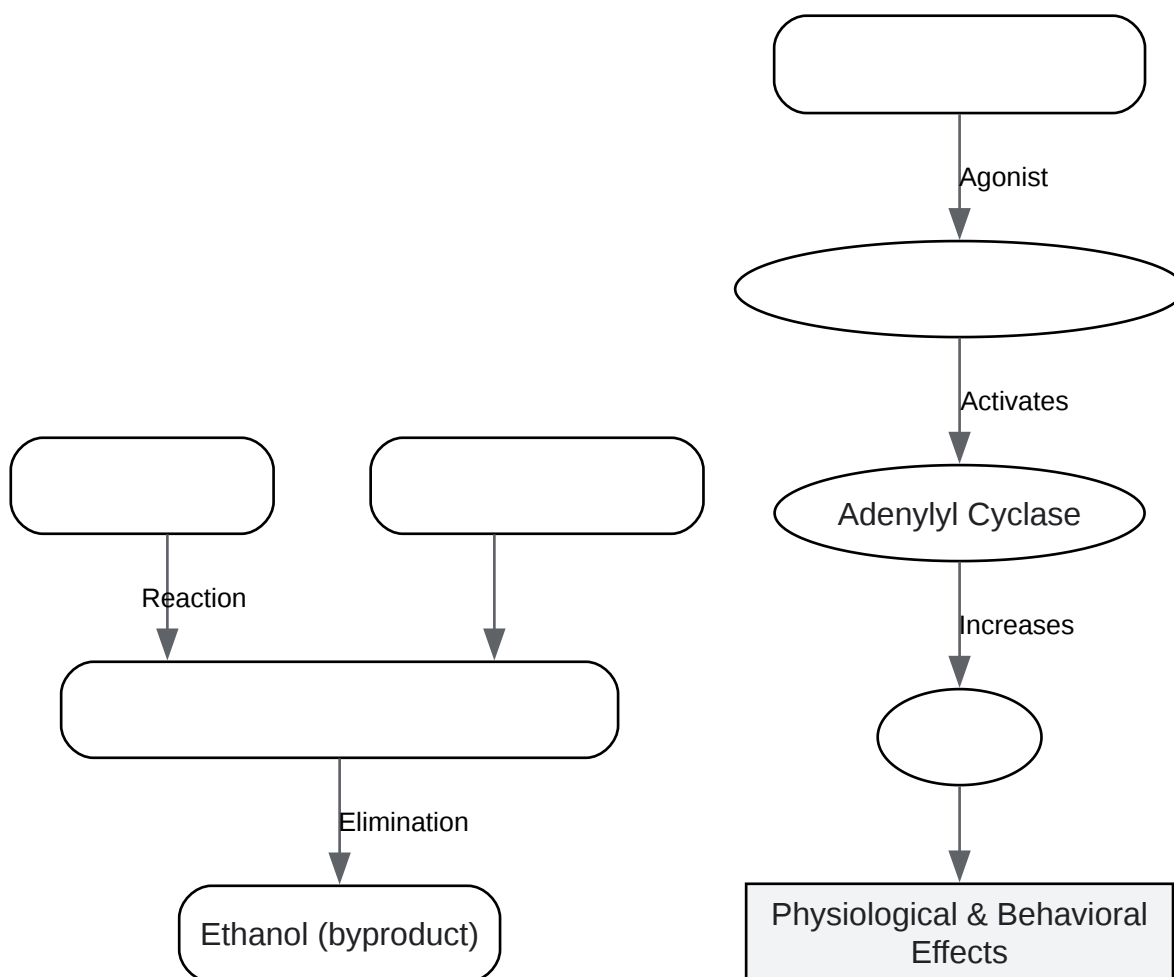
Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>10</sub> ClNO	Calculated
Molecular Weight	183.63 g/mol	Calculated
Appearance	Expected to be a liquid or low-melting solid	Analogy
Boiling Point	Not determined	-
Solubility	Expected to be soluble in organic solvents	Analogy

## Synthesis of Ethyl-N-(4-chlorophenyl)formimidate

The most common and direct method for the synthesis of ethyl N-arylformimidates is the reaction of an aniline with triethyl orthoformate, often with acid catalysis.<sup>[1]</sup>

Proposed Synthetic Pathway:

The synthesis of **ethyl-N-(4-chlorophenyl)formimidate** can be achieved by the reaction of 4-chloroaniline with triethyl orthoformate. This reaction typically proceeds with the elimination of two equivalents of ethanol.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl-N-(4-chlorophenyl)formimidate]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8538543#ethyl-n-4-chlorophenyl-formimidate-cas-number\]](https://www.benchchem.com/product/b8538543#ethyl-n-4-chlorophenyl-formimidate-cas-number)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)